

Recommended working concentration of Carbenicillin in liquid culture

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Compound of Interest

Compound Name: Carbenicillin

Cat. No.: B1668345

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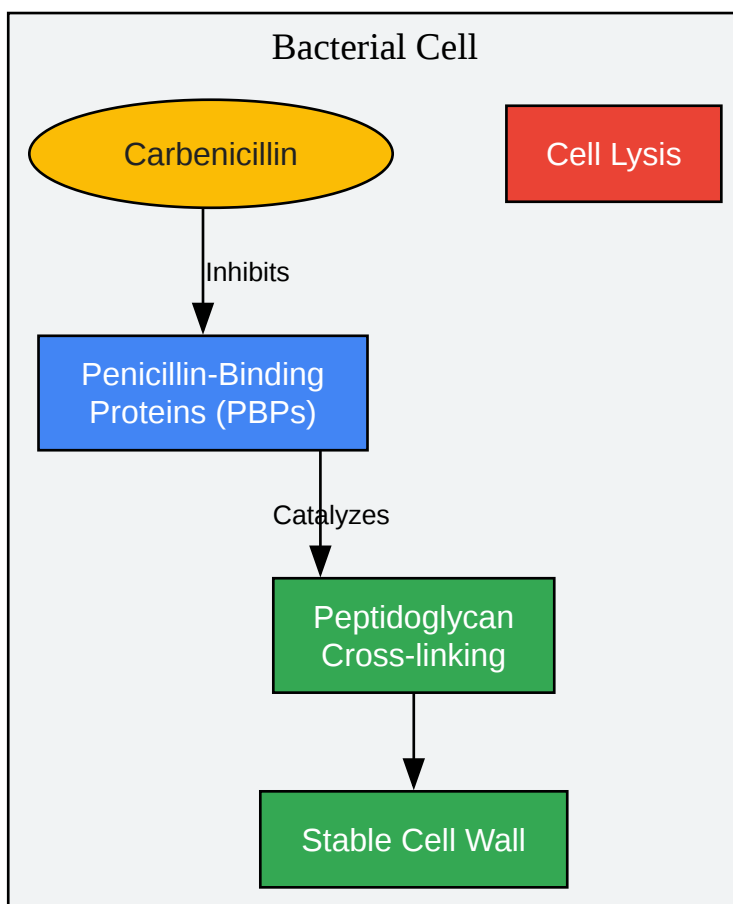
Application Notes and Protocols: Carbenicillin in Liquid Culture

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **Carbenicillin** as a selective antibiotic in liquid bacterial cultures. **Carbenicillin**, a semi-synthetic penicillin antibiotic, is frequently used in molecular biology to select for bacteria transformed with plasmids conferring resistance, typically via a β -lactamase gene (*bla*). Its stability compared to ampicillin makes it a preferred choice for long-term cultures.^{[1][2][3][4]}

Mechanism of Action

Carbenicillin is a bactericidal agent that functions by inhibiting the synthesis of the bacterial cell wall.^{[5][6][7][8]} It specifically targets and acylates penicillin-binding proteins (PBPs), which are transpeptidases essential for the final step of peptidoglycan synthesis.^{[5][9][10]} This inhibition prevents the cross-linking of peptidoglycan strands, compromising the structural integrity of the cell wall.^{[5][6][10]} The weakened cell wall cannot withstand the internal osmotic pressure, leading to cell lysis and death, particularly in actively dividing bacteria.^{[6][10]}



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Caption: Mechanism of **Carbenicillin** action on bacterial cell wall synthesis.

Data Summary: Carbenicillin Concentrations and Storage

The following table summarizes the recommended concentrations for stock solutions and working concentrations in liquid culture, as well as storage conditions.

Parameter	Concentration	Solvent	Storage Temperature	Duration	Citations
Stock Solution	50 - 100 mg/mL	Distilled Water or 50% Ethanol	-20°C	Up to 1 year	[3] [4] [11] [12] [13] [14] [15] [16]
50 mg/mL	Distilled Water	-20°C	Up to 6 months	[14]	
100 mg/mL	50% Ethanol	-20°C	12 months	[3] [4]	
Working Concentration	50 - 100 µg/mL	Liquid Culture Media (e.g., LB Broth)	N/A	N/A	[8] [11] [14] [15]
20 - 100 µg/mL	Agar Plates	N/A	N/A	[2]	
50 µg/mL	Liquid Culture Media	N/A	N/A	[16] [17] [18]	
100 µg/mL	Liquid Culture Media	N/A	N/A	[3] [8] [19]	

Experimental Protocols

Protocol 1: Preparation of Carbenicillin Stock Solution (50 mg/mL)

This protocol describes the preparation of a 1000X **Carbenicillin** stock solution.

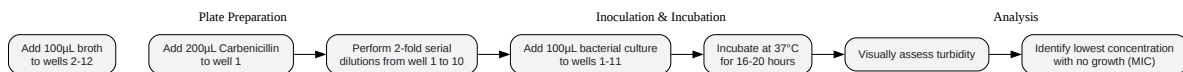
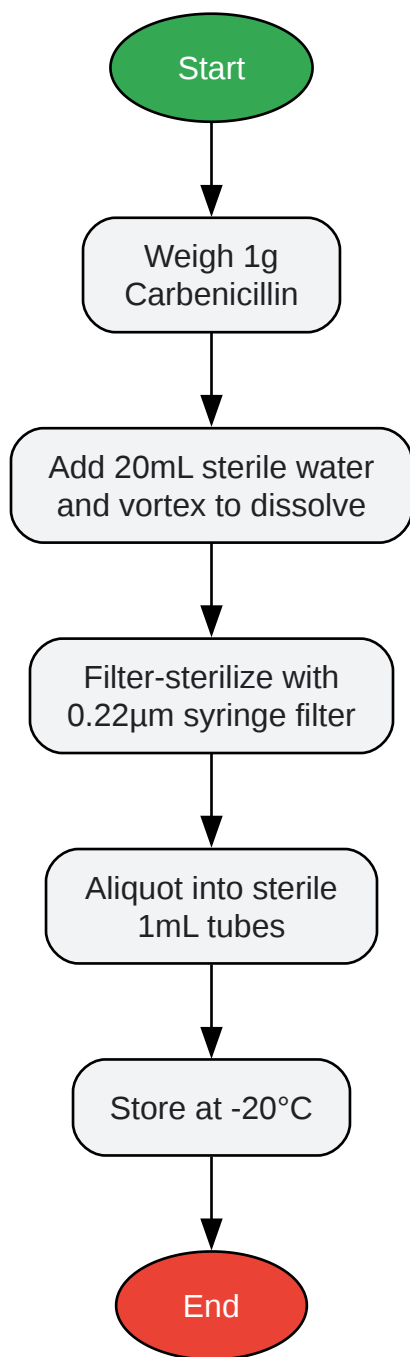
Materials:

- **Carbenicillin** disodium salt
- Sterile distilled water
- Sterile conical tube (e.g., 50 mL)

- 0.22 µm syringe filter
- Sterile microcentrifuge tubes (1.5 mL)

Procedure:

- Weighing: Accurately weigh 1 g of **Carbenicillin** disodium salt.
- Dissolving: Add the powder to a sterile conical tube. Add sterile distilled water to a final volume of 20 mL.[\[13\]](#)
- Mixing: Vortex the solution until the **Carbenicillin** is completely dissolved.
- Sterilization: Draw the solution into a sterile syringe. Attach a 0.22 µm syringe filter and sterilize the solution by filtering it into a new sterile tube.[\[11\]](#)[\[13\]](#)[\[14\]](#)[\[20\]](#)
- Aliquoting: Dispense the sterile stock solution into 1 mL aliquots in sterile microcentrifuge tubes.[\[11\]](#)[\[20\]](#)
- Storage: Label the aliquots clearly and store them at -20°C for up to one year.[\[13\]](#)



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